Vasonatrin Peptide (VNP): Molecular Modulation of BKCa Channels in Vascular Smooth Muscle

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Compound of Interest

Compound Name:	*Vasonatrin Peptide (VNP) Trifluoroacetate*
CAS No.:	*141676-35-9*
Cat. No.:	*B6295912*

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Executive Summary

Vasonatrin Peptide (VNP) represents a synthetic triumph in peptide engineering, designed to bridge the pharmacological profiles of Atrial Natriuretic Peptide (ANP) and C-type Natriuretic Peptide (CNP).[1] While native natriuretic peptides are critical regulators of vascular tone, their therapeutic utility is often limited by receptor specificity and rapid degradation.

This guide analyzes the specific mechanism by which VNP induces hyperpolarization in Vascular Smooth Muscle Cells (VSMCs). The core effector in this pathway is the BKCa channel (KCa1.1).[2][3] Through a cGMP-dependent Protein Kinase G (PKG) phosphorylation cascade, VNP significantly increases the open probability (

) of BKCa channels, acting as a potent physiological "brake" on vasoconstriction.

Structural Pharmacology: The Chimeric Advantage

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VNP is not a naturally occurring peptide; it is a chimera engineered to maximize ligand-receptor interaction.

- CNP Domain (Ring Structure): VNP retains the 22-amino acid ring structure of CNP.[1][4] This domain confers high affinity for NPR-B receptors, typically abundant in vascular smooth muscle and associated with antiproliferative effects.
- ANP Domain (C-Terminus): VNP possesses the 5-amino acid C-terminal tail of ANP.[1][4] This extension enhances stability and facilitates interaction with NPR-A, the receptor primarily responsible for natriuresis and arterial vasodilation.

Sequence Composition: GLSKGCFGLKLDRIGSMSGLGC (CNP-22 Ring) + NSFRY (ANP C-terminus)

This dual-domain structure allows VNP to bypass the functional limitations of ANP (weak venodilation) and CNP (weak natriuresis), resulting in a compound that effectively targets the BKCa channel complex.

The Signaling Axis: NPR Activation to BKCa Modulation

The transduction of the VNP signal into an electrical event (hyperpolarization) follows a strict linear cascade. VNP binds to particulate Guanylyl Cyclase (pGC) receptors (NPR-A/B), distinct from the soluble Guanylyl Cyclase (sGC) activated by Nitric Oxide.

Mechanism of Action[2][5][6][7][8][9][10]

- Ligand Binding: VNP binds to the extracellular domain of NPR-A or NPR-B on the VSMC membrane.
- Cyclase Activation: The intracellular guanylyl cyclase domain converts GTP to cyclic GMP (cGMP).
- Kinase Activation: Elevated cGMP binds to the regulatory domain of Protein Kinase G (PKG/cGK-I), inducing a conformational change that exposes the catalytic site.
- Channel Phosphorylation: Active PKG phosphorylates the

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-subunit of the BKCa channel at specific serine/threonine residues.

- Hyperpolarization: Phosphorylation increases the channel's calcium sensitivity and open probability (

).

  efflux ensues, hyperpolarizing the membrane and closing voltage-dependent L-type

  channels (VDCC).

Pathway Visualization

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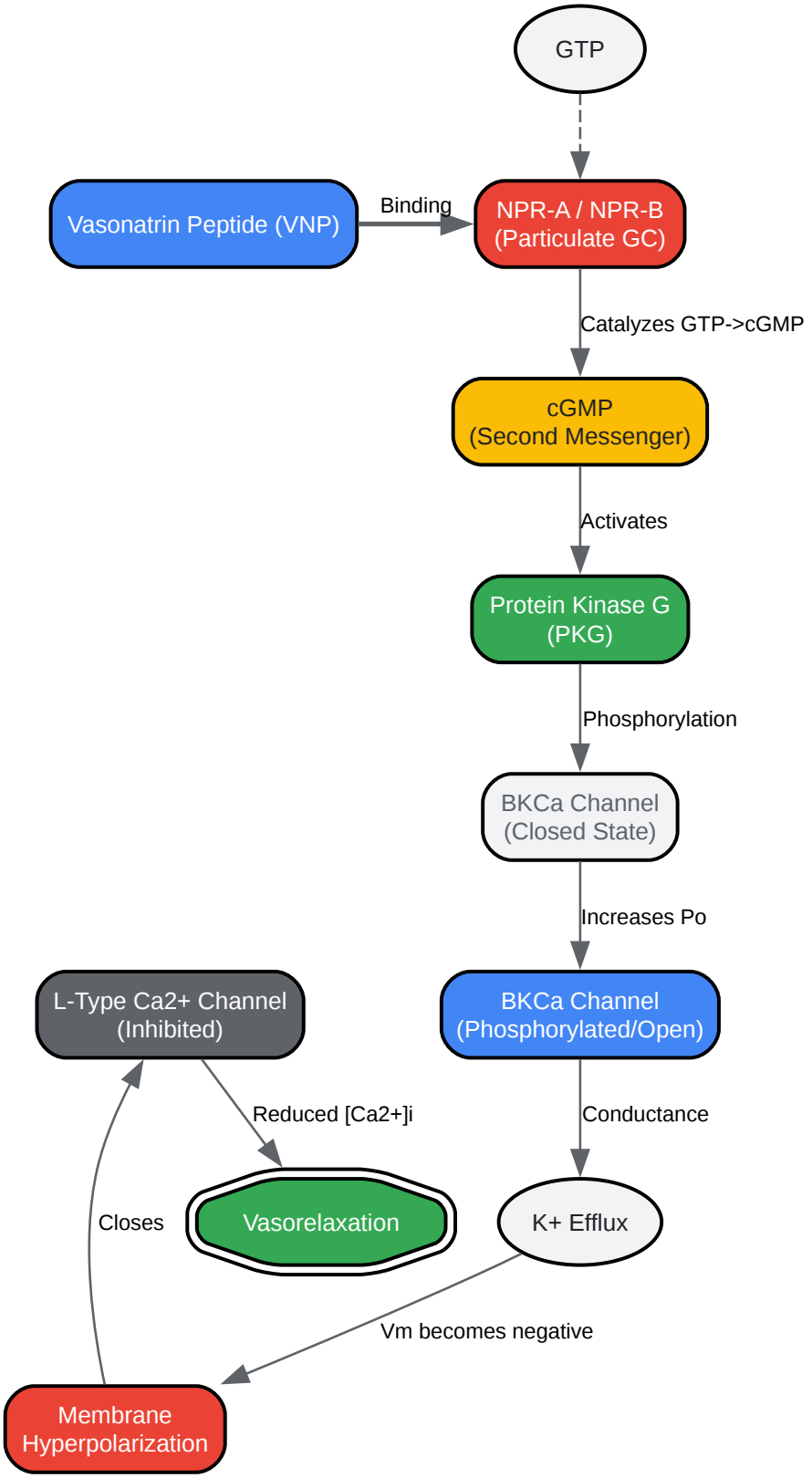

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Figure 1: The VNP-NPR-cGMP-PKG signaling axis targeting BKCa channels in vascular smooth muscle.[5]

Experimental Validation: Electrophysiology Protocols

To empirically validate VNP modulation of BKCa channels, precise patch-clamp methodologies are required. The following protocol isolates BKCa currents (IBKCa) from other potassium currents (Kv, KATP) using specific pharmacological blockers.

Protocol: Whole-Cell Patch Clamp in VSMCs

Objective: Quantify the increase in BKCa current density induced by VNP.

Reagents:

- Pipette Solution: 140 mM KCl, 1 mM MgCl2, 10 mM HEPES, 5 mM EGTA, 2.5 mM Na2ATP (pH 7.2).
- Bath Solution (Tyrode's): 137 mM NaCl, 5.4 mM KCl, 1.8 mM CaCl2, 1 mM MgCl2, 10 mM HEPES, 10 mM Glucose (pH 7.4).
- VNP Stock:

  M (Final bath concentration:

  to

  M).
- Blocker: Iberiotoxin (IbTX, 100 nM) – Highly selective BKCa blocker.

Workflow:

- Giga-seal Formation: Establish a Giga-ohm seal on an isolated VSMC. Rupture membrane to enter whole-cell configuration.
- Voltage Step Protocol: Hold membrane potential (

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) at -60 mV. Apply depolarizing steps from -60 mV to +60 mV in 10 mV increments (200 ms duration).

- Baseline Recording: Record total outward

  current (

).

- VNP Application: Perfusion of VNP (

  M) for 3-5 minutes. Record

  .

- Validation (The "Subtractive" Method): Washout, then apply Iberiotoxin (100 nM). Record remaining current (

).

- Analysis: The net BKCa current is calculated as:

  Validation: VNP should significantly increase the amplitude of the IbTX-sensitive component.

Experimental Logic Flow



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Figure 2: Step-by-step electrophysiological workflow for isolating VNP effects on BKCa currents.

Data Synthesis: Comparative Efficacy

The following table summarizes the effects of VNP compared to standard modulators in rat mesenteric artery VSMCs.

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Modulator	Target	Concentration	Effect on BKCa Current	Physiological Outcome
VNP	NPR-A/B	M	Significant Increase (+)	Potent Vasorelaxation
8-Br-cGMP	PKG (Direct)	M	Significant Increase (+)	Mimics VNP effect
Iberiotoxin (IbTX)	BKCa Pore	M	Abolished (-)	Prevents VNP relaxation
HS-142-1	NPR Antagonist	M	Inhibited (-)	Blocks VNP signaling
Methylene Blue	Guanylyl Cyclase	M	Inhibited (-)	Blocks cGMP production

Key Insight: The ability of 8-Br-cGMP (a cell-permeable cGMP analog) to mimic VNP, and the ability of HS-142-1 (a particulate GC inhibitor) to block VNP, confirms the NPR-cGMP-PKG pathway is the sole driver of BKCa activation in this context.

Translational Implications

The modulation of BKCa channels by VNP offers a distinct therapeutic advantage over traditional nitrates or calcium channel blockers.

- Self-Limiting Repolarization: By activating BKCa, VNP leverages the cell's intrinsic negative feedback loop. As the cell hyperpolarizes, the driving force for

  entry diminishes, preventing "calcium overload" without completely paralyzing the contractile machinery.

- Antiproliferative Synergy: The cGMP-PKG pathway also inhibits VSMC proliferation (neointima formation). This makes VNP a dual-action candidate for conditions like restenosis post-angioplasty and pulmonary hypertension, where both vasoconstriction and vascular remodeling are pathological drivers.

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